

chemical structure and functional groups of Cyclohexyl acrylate

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Compound of Interest

Compound Name: *Cyclohexyl acrylate*

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An In-depth Technical Guide to **Cyclohexyl Acrylate**

Introduction

Cyclohexyl acrylate (CHA) is an acrylic ester with the chemical formula C₉H₁₄O₂.^{[1][2][3]} It is a colorless liquid with a characteristic ester-like odor.^{[1][4][5]} This monomer is of significant interest to researchers and professionals in polymer science, materials science, and drug development due to its unique combination of a flexible acrylate backbone and a bulky, hydrophobic cyclohexyl group. These structural features allow for the synthesis of polymers with tailored properties such as good adhesion, flexibility, thermal stability, and chemical resistance.^[4] **Cyclohexyl acrylate** is utilized in the production of polymers, resins, plastics, adhesives, sealants, and coatings.^{[1][4]} It is commonly stabilized with inhibitors like 4-methoxyphenol (MEHQ) to prevent premature polymerization.^{[5][6]}

Chemical Structure and Functional Groups

The molecular structure of **cyclohexyl acrylate** consists of two primary functional components: a cyclohexyl ring and an acrylate group.^{[1][4]} The IUPAC name for this compound is cyclohexyl prop-2-enoate.^{[3][4]}

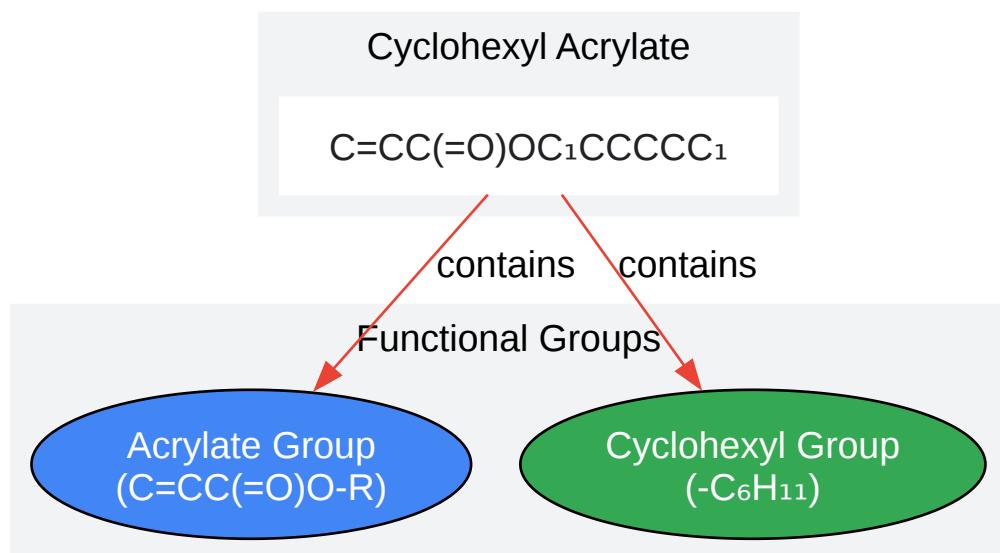
The key functional groups are:

- Acrylate Group: This is an ester of acrylic acid and contains a vinyl group directly attached to a carbonyl carbon. This group is highly reactive and readily participates in polymerization

reactions.[4][5]

- Cyclohexyl Group: This is a six-carbon cycloalkane ring attached to the ester oxygen. This bulky, non-polar group contributes to the polymer's properties, influencing its glass transition temperature (Tg), hardness, and solubility.[5]

Caption: Chemical structure of **Cyclohexyl Acrylate**.



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Caption: Functional groups of **Cyclohexyl Acrylate**.

Physicochemical Properties

A summary of the key quantitative data for **cyclohexyl acrylate** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₄ O ₂	[1] [2]
Molecular Weight	154.21 g/mol	[1] [2]
CAS Number	3066-71-5	[1] [2] [3] [6]
Appearance	Colorless liquid	[1] [5] [6]
Density	0.975 g/cm ³	[1] [5]
Boiling Point	182-184 °C	[1] [5]
Flash Point	68 °C	[1]
Refractive Index	~1.4600	[1] [5]
Vapor Pressure	0.000811 mmHg at 25°C	[1]
SMILES	C=CC(=O)OC1CCCCC1	[3] [4] [7]
InChIKey	KBLWLMPSVYBVDK- UHFFFAOYSA-N	[3] [4]

Experimental Protocols

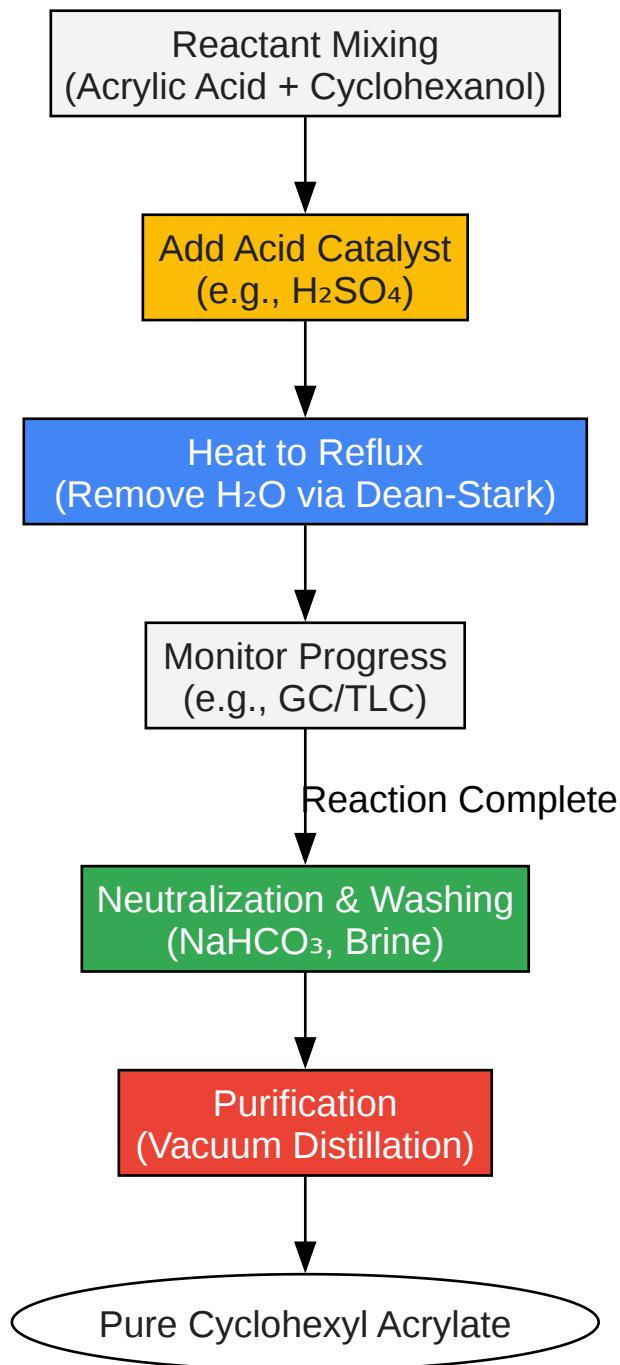
Synthesis of Cyclohexyl Acrylate

A common industrial method for synthesizing **cyclohexyl acrylate** is through the acid-catalyzed esterification of acrylic acid with cyclohexanol.[\[5\]](#) Another documented method involves the transesterification of an acrylic acid ester (like methyl acrylate) with cyclohexanol.[\[8\]](#)

Detailed Methodology: Esterification of Acrylic Acid with Cyclohexanol

- **Reactant Preparation:** Acrylic acid and cyclohexanol are mixed, typically in a stoichiometric ratio or with a slight excess of one reactant to drive the reaction to completion.
- **Catalyst Addition:** A strong acid catalyst, such as sulfuric acid or p-toluenesulfonic acid, is added to the reaction mixture.[\[5\]](#)

- Reaction Conditions: The mixture is heated to reflux. The water produced during the esterification is continuously removed using a Dean-Stark apparatus to shift the equilibrium towards the product side.
- Monitoring: The reaction progress is monitored by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC) to determine the consumption of reactants.
- Work-up and Purification:
 - Upon completion, the reaction mixture is cooled to room temperature.
 - The crude product is washed with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine.
 - The organic layer is separated, dried over an anhydrous salt (e.g., magnesium sulfate), and filtered.
 - The final product is purified by vacuum distillation to obtain pure **cyclohexyl acrylate**.



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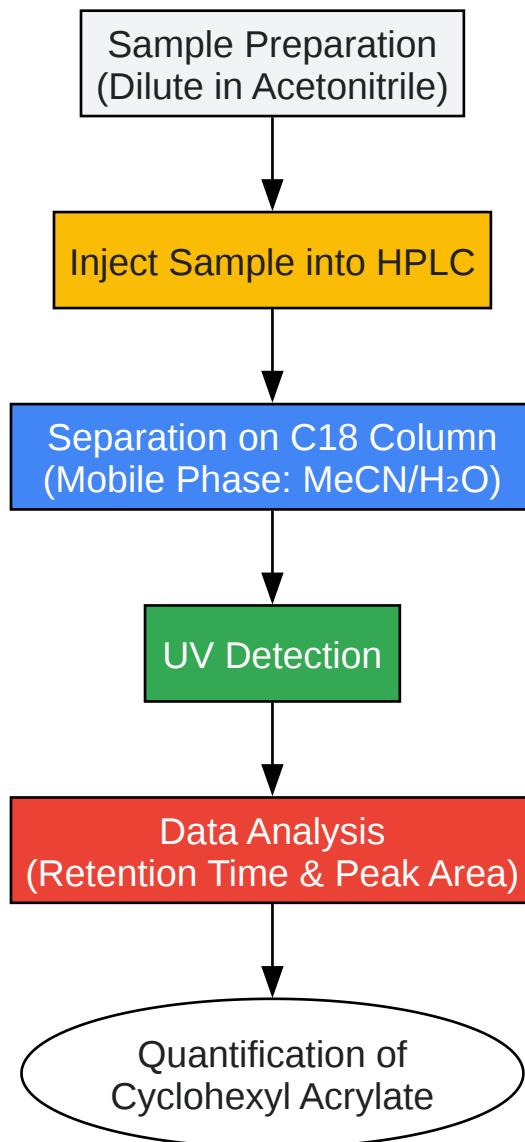
Caption: Experimental workflow for the synthesis of **Cyclohexyl Acrylate**.

Analysis of Cyclohexyl Acrylate

High-performance liquid chromatography (HPLC) is a suitable method for the analysis and separation of **cyclohexyl acrylate**.^[9] A reverse-phase (RP) method is commonly employed.

Detailed Methodology: Reverse-Phase HPLC Analysis

- Sample Preparation: A stock solution of **cyclohexyl acrylate** is prepared in a suitable solvent (e.g., acetonitrile). Working standards of known concentrations are prepared by serial dilution for calibration.
- Instrumentation:
 - Column: A C18 reverse-phase column is typically used.[9]
 - Mobile Phase: A mixture of acetonitrile (MeCN) and water is used as the mobile phase. Phosphoric acid may be added to control the pH.[9] For mass spectrometry (MS) compatible methods, formic acid is used instead of phosphoric acid.[9]
 - Detector: A UV detector is commonly used, with the wavelength set appropriately for acrylates (e.g., around 210 nm).
- Chromatographic Conditions:
 - Flow Rate: A typical flow rate is 1.0 mL/min.
 - Injection Volume: A standard injection volume is 10-20 μ L.
 - Temperature: The column is maintained at a constant temperature (e.g., 25°C).
- Data Acquisition and Analysis: The chromatogram is recorded, and the peak corresponding to **cyclohexyl acrylate** is identified by its retention time compared to a standard. The peak area is used to quantify the concentration based on the calibration curve.



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Caption: Experimental workflow for RP-HPLC analysis.

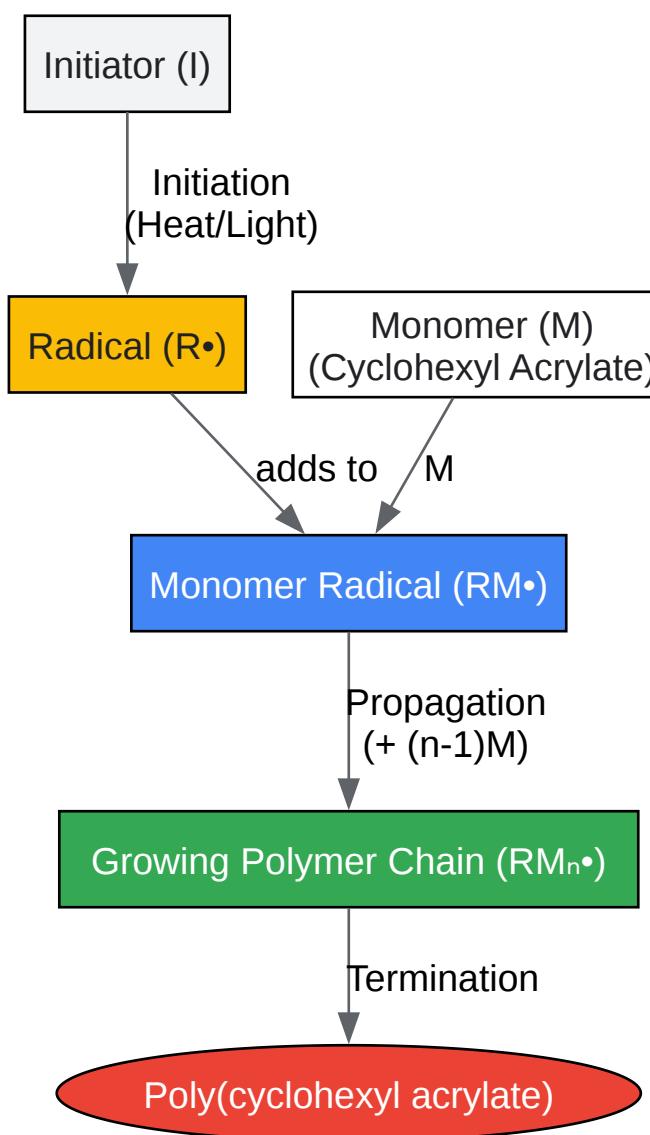
Reactivity and Applications in Polymer Science

The acrylate functional group makes **cyclohexyl acrylate** a versatile monomer for polymerization.^[4] It readily undergoes free-radical polymerization to form poly(**cyclohexyl acrylate**).^[4] This reactivity is central to its use in creating a wide range of polymeric materials.

Free-Radical Polymerization of Cyclohexyl Acrylate

The polymerization process involves three main stages:

- Initiation: A free-radical initiator (e.g., AIBN or benzoyl peroxide) is thermally or photochemically decomposed to generate initial free radicals. These radicals then react with a **cyclohexyl acrylate** monomer to form a monomer radical.
- Propagation: The newly formed monomer radical adds to another monomer molecule, and this process repeats, leading to the growth of the polymer chain.
- Termination: The growth of polymer chains is terminated by combination or disproportionation reactions between two growing radical chains.



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Caption: Signaling pathway of free-radical polymerization.

Cyclohexyl acrylate is also used in controlled polymerization techniques like Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization, which allows for precise control over the polymer architecture.^[4] The resulting polymers are used in advanced applications, including:

- Biocompatible Scaffolds: For tissue engineering, where they provide mechanical support and promote cell adhesion.^[4]
- Drug Delivery Systems: As a component of biodegradable polymers for controlled drug release.^[4]
- Coatings and Adhesives: Providing desirable properties such as hardness, flexibility, and strong bonding.^[1]

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